

Aluminum Bromide Purification via Sublimation: Technical Support Center

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Compound of Interest

Compound Name: Aluminum bromide

Cat. No.: B048194

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the purification of **aluminum bromide** (AlBr_3) using sublimation. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data to ensure a successful and safe purification process.

Frequently Asked Questions (FAQs)

Q1: What is the principle behind purifying **aluminum bromide** by sublimation?

A1: Sublimation is a purification technique where a solid is heated under vacuum, transitioning directly into a gaseous state without passing through a liquid phase. This vapor is then condensed back into a pure solid on a cooled surface, leaving non-volatile impurities behind. This method is particularly effective for **aluminum bromide** as it has a relatively high vapor pressure at temperatures below its melting point.

Q2: What are the typical impurities in crude **aluminum bromide**?

A2: Impure **aluminum bromide** can be yellowish or reddish-brown due to the presence of iron-containing impurities. Other common impurities include non-volatile aluminum salts and oxides formed from exposure to moisture and air.

Q3: Why is vacuum sublimation preferred over atmospheric pressure sublimation for **aluminum bromide**?

A3: Vacuum sublimation allows the process to be carried out at a lower temperature. This is crucial for preventing the decomposition of **aluminum bromide** at higher temperatures and minimizes the risk of side reactions.

Q4: What are the key safety precautions when handling and sublimating **aluminum bromide**?

A4: **Aluminum bromide** is a corrosive and moisture-sensitive compound. It reacts violently with water, releasing hydrogen bromide gas.^{[1][2][3]} Always handle anhydrous **aluminum bromide** in a dry, inert atmosphere, such as in a glovebox or under a stream of dry nitrogen. Personal protective equipment (PPE), including safety goggles, a face shield, and chemical-resistant gloves, is mandatory.^{[1][4]}

Q5: How should I store purified **aluminum bromide**?

A5: Purified **aluminum bromide** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from moisture and incompatible substances like acids and alcohols.^[1]

Troubleshooting Guide

This guide addresses common issues encountered during the sublimation of **aluminum bromide**.

Problem	Potential Cause(s)	Solution(s)
Low or No Sublimate Collection	1. Inadequate Heating: The temperature of the crude material is too low to achieve a sufficient vapor pressure. 2. Vacuum Level is Insufficient: The pressure inside the apparatus is too high, hindering the sublimation process.	1. Gradually increase the temperature of the heating bath. Monitor for the first signs of sublimate formation on the cold finger. 2. Check all seals and connections for leaks. Ensure the vacuum pump is functioning correctly and can achieve the necessary low pressure.
Sublimate is Contaminated (e.g., with starting material)	1. Heating is Too Rapid: Aggressive heating can cause the crude material to splatter onto the cold finger. 2. System Overload: Too much crude material in the sublimation apparatus can lead to entrainment of impurities in the vapor stream.	1. Heat the sample slowly and evenly to ensure a controlled rate of sublimation. 2. Do not overfill the sublimation apparatus. A thin layer of crude material at the bottom is ideal.
Product Loss During Collection	1. Sudden Re-pressurization: Introducing air into the vacuum system too quickly can dislodge the purified crystals from the cold finger. 2. Moisture Contamination: Exposing the purified, cold sublimate to ambient air can lead to reaction and degradation.	1. Slowly and carefully vent the apparatus with a dry, inert gas (e.g., nitrogen or argon) before opening. 2. If possible, transfer the collected sublimate in an inert atmosphere (e.g., a glovebox).
Darkening or Charring of the Crude Material	Overheating: The temperature of the heating source is too high, causing decomposition of the aluminum bromide or impurities.	Reduce the heating temperature immediately. If charring has already occurred, it may be necessary to restart the purification with fresh

material after cleaning the apparatus.

Experimental Protocol: Vacuum Sublimation of Aluminum Bromide

This protocol provides a general procedure for the purification of **aluminum bromide** by vacuum sublimation.

Materials and Equipment:

- Crude **aluminum bromide**
- Sublimation apparatus (including a flask for the crude material and a cold finger)
- High-vacuum pump
- Schlenk line or glovebox for inert atmosphere handling
- Heating mantle or oil bath
- Source of coolant for the cold finger (e.g., circulating chiller or ice/water mixture)
- Appropriate PPE (safety goggles, face shield, chemical-resistant gloves)

Procedure:

- Preparation:
 - Thoroughly dry all glassware in an oven and allow it to cool under a stream of dry nitrogen or in a desiccator.
 - In an inert atmosphere (glovebox or under a flow of nitrogen), charge the sublimation flask with the crude **aluminum bromide**. Do not fill the flask more than one-third full.
- Apparatus Assembly:

- Lightly grease the ground glass joints of the sublimation apparatus with high-vacuum grease to ensure a good seal.
- Assemble the sublimation apparatus, inserting the cold finger into the flask containing the crude **aluminum bromide**.
- Securely clamp the assembled apparatus.
- Sublimation:
 - Connect the apparatus to a high-vacuum line and slowly evacuate the system.
 - Once a stable vacuum is achieved, begin circulating the coolant through the cold finger.
 - Gradually heat the bottom of the flask using a heating mantle or oil bath. The temperature required will depend on the vacuum level, but a starting point is often just below the melting point of **aluminum bromide** (97.5 °C).
 - Observe the cold finger for the formation of white, crystalline sublimate. Adjust the heating rate to maintain a steady but controlled rate of sublimation.
- Completion and Product Recovery:
 - Continue the sublimation until a sufficient amount of purified material has collected on the cold finger, or no more sublimate is observed forming.
 - Turn off the heating and allow the apparatus to cool to room temperature under vacuum.
 - Slowly and carefully vent the system with a dry, inert gas.
 - In an inert atmosphere, carefully remove the cold finger and scrape the purified **aluminum bromide** crystals onto a pre-weighed, dry container.
 - Seal the container and store it appropriately.

Quantitative Data

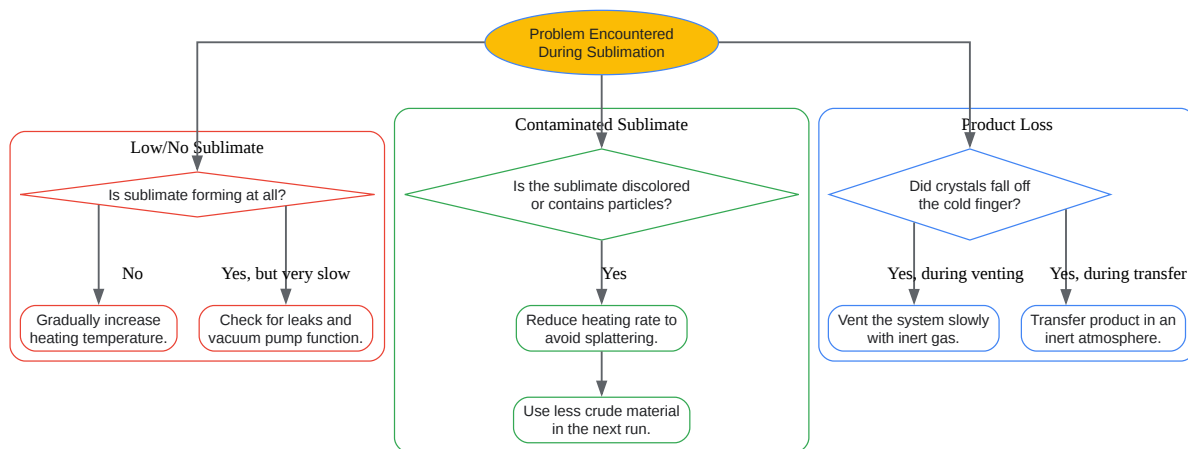
Parameter	Value	Notes
Melting Point	97.5 °C	
Boiling Point	255 °C	(at atmospheric pressure)
Vapor Pressure Equation	$\log(p/\text{Pa}) = (14.78 \pm 0.60) - (4700 \pm 200)/(T/\text{K})$	Temperature range: 301.0 to 351.0 K[5]

Visualizations



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Caption: Experimental workflow for the purification of **aluminum bromide** via sublimation.



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Caption: Troubleshooting logic for common issues in **aluminum bromide** sublimation.

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